

Safe Disposal of cis-Dichlorobis(triphenylphosphine)platinum(II): A Comprehensive Guide

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Compound of Interest

Compound Name: cis-Dichlorobis(triphenylphosphine)platinum(II)

Cat. No.: B1144234

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the disposal of **cis-Dichlorobis(triphenylphosphine)platinum(II)**, a common platinum coordination complex. Adherence to these procedures is critical for minimizing environmental impact and safeguarding personnel.

Hazard Identification and Safety Precautions

cis-Dichlorobis(triphenylphosphine)platinum(II) is classified as a hazardous substance. It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a chemical fume hood.[1][2]

Health Hazards:

- Causes skin and serious eye irritation.[1]
- May cause respiratory irritation.[1]
- Harmful if swallowed, in contact with skin, or if inhaled.[2]

- May cause an allergic skin reaction.[\[2\]](#)[\[3\]](#)

Environmental Hazards:

- May cause long-term adverse effects in the aquatic environment.[\[1\]](#)

Quantitative Hazard and Exposure Data

The following table summarizes the key hazard classifications and exposure control parameters for **cis-Dichlorobis(triphenylphosphine)platinum(II)**.

Hazard Classification	Code	Description
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation
Acute Toxicity, Oral	H302	Harmful if swallowed
Acute Toxicity, Dermal	H312	Harmful in contact with skin
Acute Toxicity, Inhalation	H332	Harmful if inhaled
Skin Sensitization	H317	May cause an allergic skin reaction
Personal Protective Equipment (PPE)		
Respiratory Protection	dust mask type N95 (US)	Recommended for handling
Eye Protection	Eyeshields	Required for handling
Hand Protection	Gloves	Required for handling

Data sourced from Sigma-Aldrich Safety Data Sheet.[\[4\]](#)

Step-by-Step Disposal Protocol

The disposal of **cis-Dichlorobis(triphenylphosphine)platinum(II)** must be conducted as hazardous waste. It is imperative to consult and adhere to all local, regional, and national hazardous waste regulations.^[1]

1. Waste Segregation and Collection:

- **Solid Waste:** Collect any solid residue of **cis-Dichlorobis(triphenylphosphine)platinum(II)**, including contaminated materials like weighing paper or spatulas, in a designated and clearly labeled hazardous waste container. The container should be robust, sealable, and compatible with the chemical.
- **Contaminated Labware:** Any glassware or equipment that has come into contact with the compound should be decontaminated. If decontamination is not feasible, the labware must be disposed of as hazardous waste.
- **Solutions:** Solutions containing **cis-Dichlorobis(triphenylphosphine)platinum(II)** should be collected in a designated, labeled hazardous waste container for liquid chemical waste. Do not mix with other incompatible waste streams.

2. Labeling:

- All waste containers must be clearly labeled with the full chemical name: "**cis-Dichlorobis(triphenylphosphine)platinum(II)**" and the appropriate hazard symbols (e.g., irritant, harmful).
- Indicate the approximate concentration and quantity of the waste.

3. Storage:

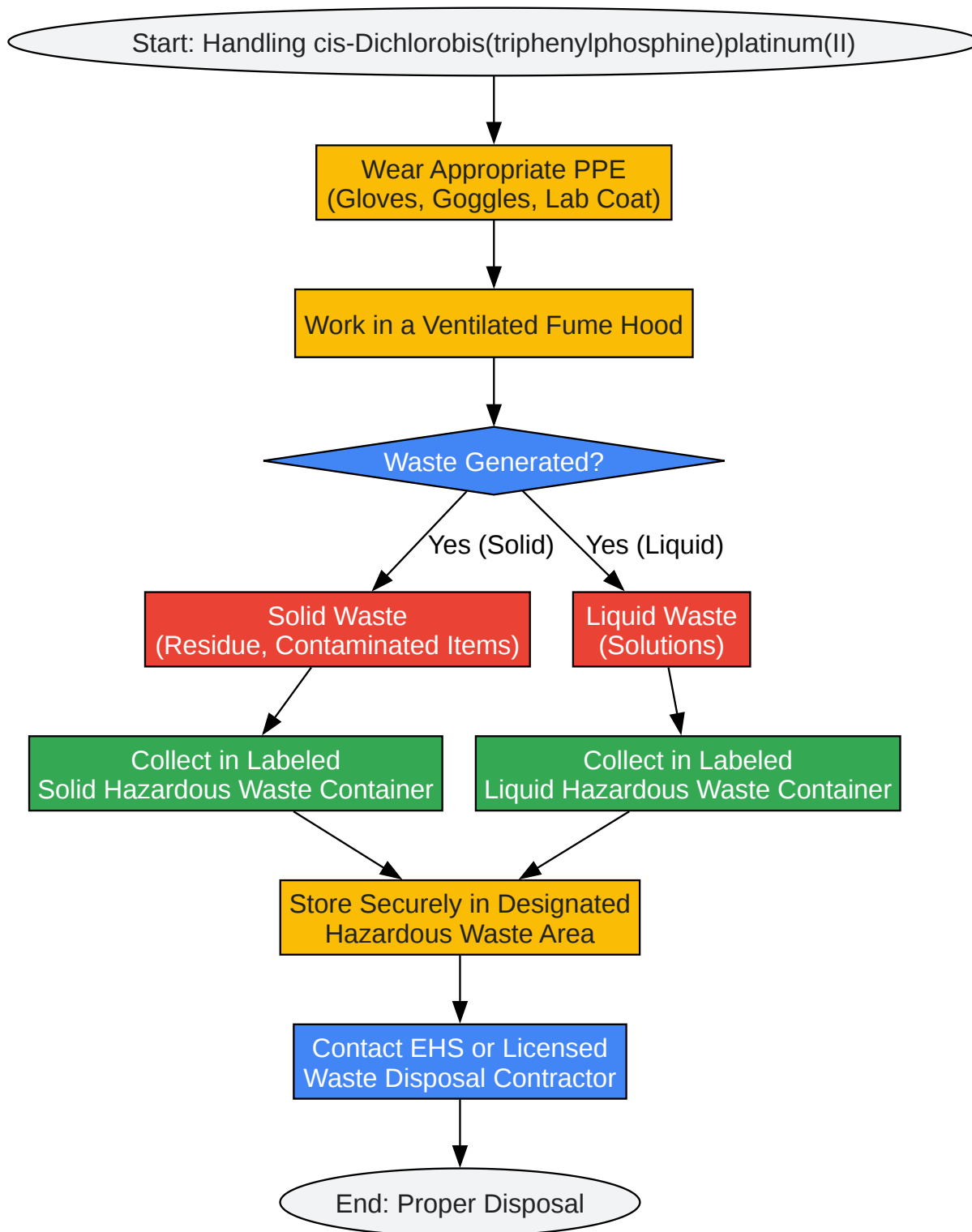
- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials, such as strong oxidizing agents.^[1]
- The storage area should have secondary containment to prevent the spread of material in case of a leak.

4. Arrange for Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.
- Provide the disposal contractor with a copy of the Safety Data Sheet (SDS) for **cis-Dichlorobis(triphenylphosphine)platinum(II)**.
- Disposal must occur at an approved waste disposal plant.^[1]^[3] Do not dispose of this chemical down the drain or in regular trash.^[1]

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **cis-Dichlorobis(triphenylphosphine)platinum(II)**.



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Caption: Disposal workflow for **cis-Dichlorobis(triphenylphosphine)platinum(II)**.

By following these procedures, laboratory personnel can ensure the safe and compliant disposal of **cis-Dichlorobis(triphenylphosphine)platinum(II)**, contributing to a culture of safety and environmental responsibility.

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